

Technical Guide: Lauric Acid-1-¹³C Certificate of Analysis

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Compound of Interest

Compound Name: Lauric acid-13C-1

Cat. No.: B1612441

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and quality control for Lauric Acid-1-¹³C (Dodecanoic acid-1-¹³C). Lauric acid, a saturated fatty acid, and its isotopically labeled forms are crucial for metabolic research, lipidomics, and as internal standards in mass spectrometry-based quantification.^{[1][2][3]} This document compiles data from various suppliers to offer a comparative analysis of the available standards.

Chemical and Physical Properties

Lauric Acid-1-¹³C is a stable, isotopically labeled version of lauric acid, where the carbon atom at the C-1 position is replaced by a ¹³C isotope. This labeling provides a distinct mass shift, facilitating its use as an internal standard for the quantification of endogenous lauric acid by GC- or LC-MS.^[4]

Table 1: General and Chemical Properties of Lauric Acid-1-¹³C

| Property | Value | Source |
|--|--|--|
| Chemical Formula | CH ₃ (CH ₂) ₁₀ ¹³ CO ₂ H | Sigma-Aldrich |
| C ₁₁ [¹³ C]H ₂₄ O ₂ | Cayman Chemical, GlpBio | |
| Molecular Weight | 201.31 g/mol | Sigma-Aldrich, Cambridge Isotope Laboratories, MedChemExpress |
| 201.3 g/mol | Cayman Chemical, GlpBio | |
| CAS Number | 93639-08-8 | Sigma-Aldrich, Cayman Chemical, Cambridge Isotope Laboratories, GlpBio |
| Synonyms | Dodecanoic acid-1- ¹³ C | Sigma-Aldrich, Cayman Chemical |
| Appearance | Solid | Sigma-Aldrich, GlpBio |
| Crystalline solid | Cayman Chemical | |

Table 2: Physical and Spectroscopic Data of Lauric Acid-1-¹³C

| Property | Value | Source |
|---------------|-----------------------------|--------------------------------|
| Melting Point | 44-46 °C (lit.) | Sigma-Aldrich |
| Boiling Point | 225 °C/100 mmHg (lit.) | Sigma-Aldrich |
| Flash Point | 113 °C (closed cup) | Sigma-Aldrich |
| Mass Shift | M+1 | Sigma-Aldrich |
| InChI Key | POULHZVOKOAJMA-HNHCFKFXSA-N | Sigma-Aldrich, Cayman Chemical |

Quality Control and Purity Analysis

The quality and purity of isotopically labeled standards are paramount for their application in quantitative studies. Suppliers typically provide a Certificate of Analysis with key data on

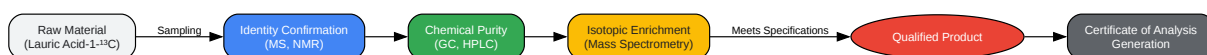
isotopic and chemical purity.

Table 3: Purity and Isotopic Enrichment of Lauric Acid-1-¹³C from Various Suppliers

| Supplier | Isotopic Purity | Chemical Purity | Analytical Methods |
|--------------------------------|---------------------------|-----------------|--------------------------|
| Sigma-Aldrich | 99 atom % ¹³ C | Not specified | Not specified |
| Cayman Chemical | Not specified | ≥95% | Not specified |
| Cambridge Isotope Laboratories | 99% | 98% | Not specified |
| GlpBio | Not specified | >95.00% | ¹ H-NMR, HPLC |
| MedChemExpress | Not specified | 99.8% | Not specified |

Experimental Protocols

While detailed experimental protocols are specific to each analytical laboratory, a generalized workflow for the quality control of stable isotope-labeled compounds like Lauric Acid-1-¹³C is presented below. This process ensures the identity, purity, and isotopic enrichment of the material.



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General Quality Control Workflow for Lauric Acid-1-¹³C.

Methodology Overview:

- **Identity Confirmation:** The structural identity of the compound is confirmed using techniques like Mass Spectrometry (MS) to verify the molecular weight and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the molecular structure and the position of the ¹³C label.

- **Chemical Purity:** The chemical purity is assessed using chromatographic methods such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). These techniques separate the main compound from any impurities.
- **Isotopic Enrichment:** The isotopic purity, or the percentage of molecules containing the ^{13}C isotope at the specified position, is determined using high-resolution Mass Spectrometry. This ensures the accuracy of the labeled standard for quantitative applications.

Applications in Research

Lauric Acid-1- ^{13}C is primarily used as an internal standard for the accurate quantification of lauric acid in various biological samples using GC- or LC-MS. It is also utilized in metabolic flux analysis and lipidomics research to trace the metabolic fate of lauric acid. Studies have shown that lauric acid can induce the activation of NF- κ B and the expression of COX-2 and other inflammatory markers.

Storage and Handling

For long-term stability, Lauric Acid-1- ^{13}C should be stored at -20°C . Cambridge Isotope Laboratories suggests storing it at room temperature away from light and moisture. It is supplied as a solid and should be handled in accordance with standard laboratory safety procedures. For solubility, it can be dissolved in DMF, DMSO, and ethanol.

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References

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